

Application Notes and Protocols: Butyl Octyl Phthalate Analytical Standards and Reference Materials

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Compound of Interest

Compound Name: *Butyl octyl phthalate*

Cat. No.: *B165906*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on analytical standards, reference materials, and validated protocols for the quantitative analysis of **Butyl Octyl Phthalate** (BOP), a commonly used plasticizer. The following sections offer comprehensive guidance on available standards, sample preparation, and chromatographic analysis to ensure accurate and reproducible results in research and quality control settings.

Butyl Octyl Phthalate Analytical Standards and Reference Materials

The selection of appropriate analytical standards and reference materials is critical for the accurate quantification of **Butyl Octyl Phthalate**. Certified Reference Materials (CRMs) provide traceability and are essential for method validation and ensuring the quality of analytical results.

Table 1: Commercially Available **Butyl Octyl Phthalate** Analytical Standards and Reference Materials

Product Name	Supplier	Catalog Number	Format	Purity/Conc entration	Matrix
Butyl octyl phthalate	AccuStandar d	J-001	Neat	Not specified	N/A
Phthalate Esters Mixture	AccuStandar d	M-506-PAK	Solution	1.0 mg/mL each in Isooctane	Isooctane
Di-n-octyl phthalate Certified Reference Material	Sigma- Aldrich (TraceCERT ®)	88173	Neat	Certified	N/A
ISO14389 Phthalates Reference Standard	AccuStandar d	ISO14389	Solution	1000 µg/mL in Hexane	Hexane
Phthalates in Polyvinyl Chloride (SRM 2860)	NIST	SRM 2860	Solid	Certified values for various phthalates in PVC	Polyvinyl Chloride
EPA Method 8061A - Phthalate Esters Standard	CPAChem	F233844	Solution	1000 mg/L each in n- Hexane / Acetone / Acetone (8/2)	n-Hexane / Acetone

Experimental Protocols

Sample Preparation: Extraction of Butyl Octyl Phthalate from Polymer Matrices

This protocol is suitable for the extraction of **Butyl Octyl Phthalate** from solid polymer samples such as PVC.

Materials:

- Sample (finely divided, e.g., cut, drilled, or ground)
- Solvent (e.g., 1:1 hexanes:acetone or dichloromethane)
- Glass vials with solvent-resistant caps
- Sonicator
- Centrifuge
- Syringe filters (0.45 μ m, PTFE)
- Autosampler vials with PTFE-lined septa

Procedure:

- Weigh approximately 1 to 5 grams of the finely divided polymer sample into a glass vial.[\[1\]](#)
- Add a known volume of the extraction solvent to the vial.
- Tightly cap the vial and agitate the mixture using a sonicator or shaker. Heating may be applied to enhance extraction efficiency.
- After extraction, centrifuge the sample to pellet the polymer particles.
- Carefully transfer the supernatant (extract) to a clean glass tube.
- If necessary, concentrate the extract under a gentle stream of nitrogen.
- Filter the final extract through a 0.45 μ m syringe filter into an autosampler vial for analysis.

Sample Preparation: Liquid-Liquid Extraction from Aqueous Samples

This protocol is suitable for the extraction of **Butyl Octyl Phthalate** from aqueous samples like beverages.[\[2\]](#)

Materials:

- Aqueous sample (e.g., beverage)
- Methanol
- n-Hexane
- 10% NaCl solution
- 15 mL and 50 mL centrifuge tubes
- Vortex mixer
- Extraction funnel

Procedure:

- Pipette 5.00 mL of the aqueous sample into a 15 mL centrifuge tube.
- Add 1.5 mL of methanol and vortex to mix.
- Transfer the mixture to an extraction funnel.
- Add 15 mL of n-hexane to the funnel and shake vigorously for 7 minutes.
- Allow the phases to separate for 5 minutes.
- To break any emulsion, add 0.5 mL of 10% NaCl solution.
- Transfer the upper n-hexane layer to a 50 mL centrifuge tube.
- Concentrate the extract under a gentle stream of nitrogen to the desired final volume.
- Transfer the final extract to an autosampler vial for analysis.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust and widely used technique for the analysis of phthalates due to its high sensitivity and specificity.[3][4]

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- GC Column: Rtx-440 or Rxi-XLB (30 m x 0.25 mm ID, 0.25 μ m film thickness) have shown good resolution for complex phthalate mixtures.[4][5]

Table 2: GC-MS Instrumental Parameters for **Butyl Octyl Phthalate** Analysis

Parameter	Value
GC	
Injection Volume	1 μ L (splitless)
Injector Temperature	250 °C
Carrier Gas	Helium
Column Oven Program	Initial: 100 °C (hold 1 min), Ramp: 10 °C/min to 280 °C, then 5 °C/min to 310 °C (hold 5 min)[2]
MS	
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Analyzer	Quadrupole
Scan Mode	Full Scan (e.g., m/z 50-500) and/or Selected Ion Monitoring (SIM)
Characteristic m/z for BOP	149 (base peak for many phthalates), specific qualifier ions should be used for confirmation.[3][4]

Analytical Method: High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC provides an alternative method for the analysis of phthalates, particularly for samples that are not amenable to GC analysis.

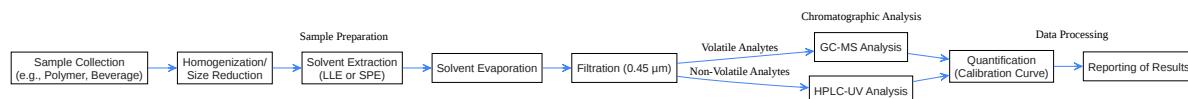
Instrumentation:

- High-Performance Liquid Chromatograph with a UV/Vis or Diode Array Detector (DAD)
- HPLC Column: Phenyl-hexyl or C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m)[3][6]

Table 3: HPLC Instrumental Parameters for **Butyl Octyl Phthalate** Analysis

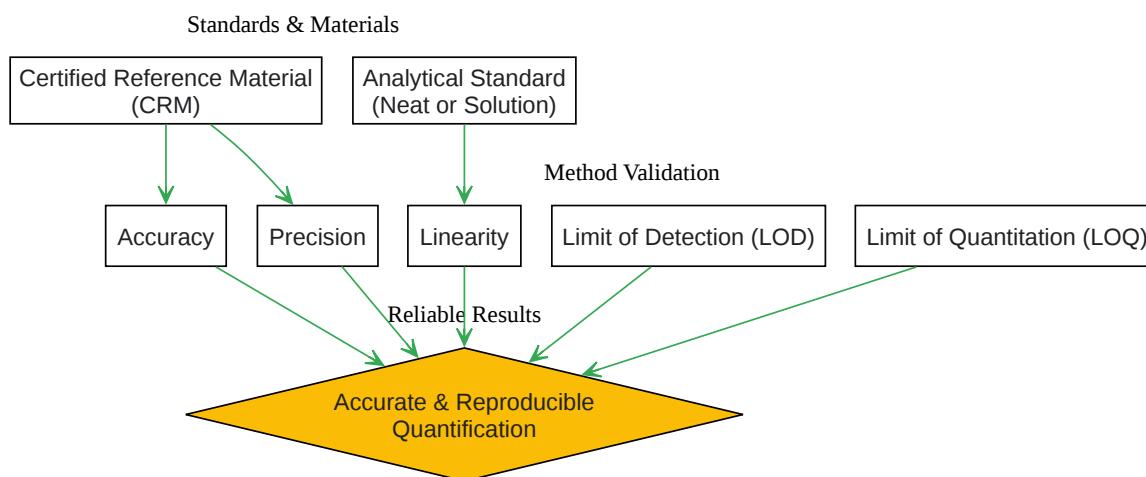
Parameter	Value
<hr/>	
HPLC	
Mobile Phase	Gradient elution with Acetonitrile and Water[6]
Flow Rate	1.0 mL/min
Injection Volume	10 - 20 μ L
Column Temperature	30 °C
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Detector	
Wavelength	224 - 230 nm[7][8]

Visualizations



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Caption: General experimental workflow for the analysis of **Butyl Octyl Phthalate**.



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Caption: Relationship between standards, method validation, and reliable results.

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